

# Essential Safety and Operational Guidance for Handling N-Methoxyanhydrovobasinediol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B1180754*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **N-Methoxyanhydrovobasinediol** (CAS No. 125180-42-9). Given the limited availability of specific hazard data for this compound, a cautious approach is mandatory. All procedures should be conducted under the assumption that the substance is hazardous.

## Physicochemical and Safety Data

Limited quantitative data is available for **N-Methoxyanhydrovobasinediol**. The following table summarizes the known information.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>26</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	338.4 g/mol	[1]
CAS Number	125180-42-9	[1][2][3]
Appearance	No data available	[3]
Odor	No data available	[3]
Melting/Freezing Point	No data available	[3]
Boiling Point	No data available	[3]
Solubility	No data available	[3]
Storage Temperature	-20°C	[2]
Hazard Classification	No data available	[3]
Occupational Exposure Limits	No data available	[3]

## Personal Protective Equipment (PPE)

Due to the unknown hazard profile of **N-Methoxyanhydrovobasinediol**, stringent personal protective measures are required.

### Required PPE:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3]
- Hand Protection: Handle with chemical-impermeable gloves (e.g., Nitrile rubber) that have been inspected prior to use.[3][4] Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[3]
- Body Protection: Wear fire/flammable resistant and impervious clothing.[3] A lab coat or gown should be worn.

- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator.[\[3\]](#) In the case of dust or aerosol formation, a respirator is necessary.

## Operational and Disposal Plans

### Handling Protocol:

All handling of **N-Methoxyanhydrovobasinediol** should occur in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Set up emergency exits and a designated risk-elimination area.[\[3\]](#)
  - Have an emergency eyewash station and safety shower readily accessible.
- Handling the Compound:
  - Avoid contact with skin and eyes.[\[3\]](#)
  - Avoid the formation of dust and aerosols.[\[3\]](#)
  - Use non-sparking tools to prevent ignition.[\[3\]](#)
  - Prevent fire caused by electrostatic discharge.[\[3\]](#)
- Storage:
  - Store the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
  - Store apart from foodstuff containers or incompatible materials.[\[3\]](#)

### Spill and Emergency Procedures:

- Spill:

- Evacuate personnel to safe areas and ensure adequate ventilation.[3]
- Remove all sources of ignition.[3]
- Prevent further leakage or spillage if it is safe to do so.[3]
- Do not let the chemical enter drains.[3]
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[3]
- Fire:
  - Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[3]
  - Wear a self-contained breathing apparatus for firefighting if necessary.[3]
- First Aid:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3]
  - Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3]
  - Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[3]
  - Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

## Disposal Plan:

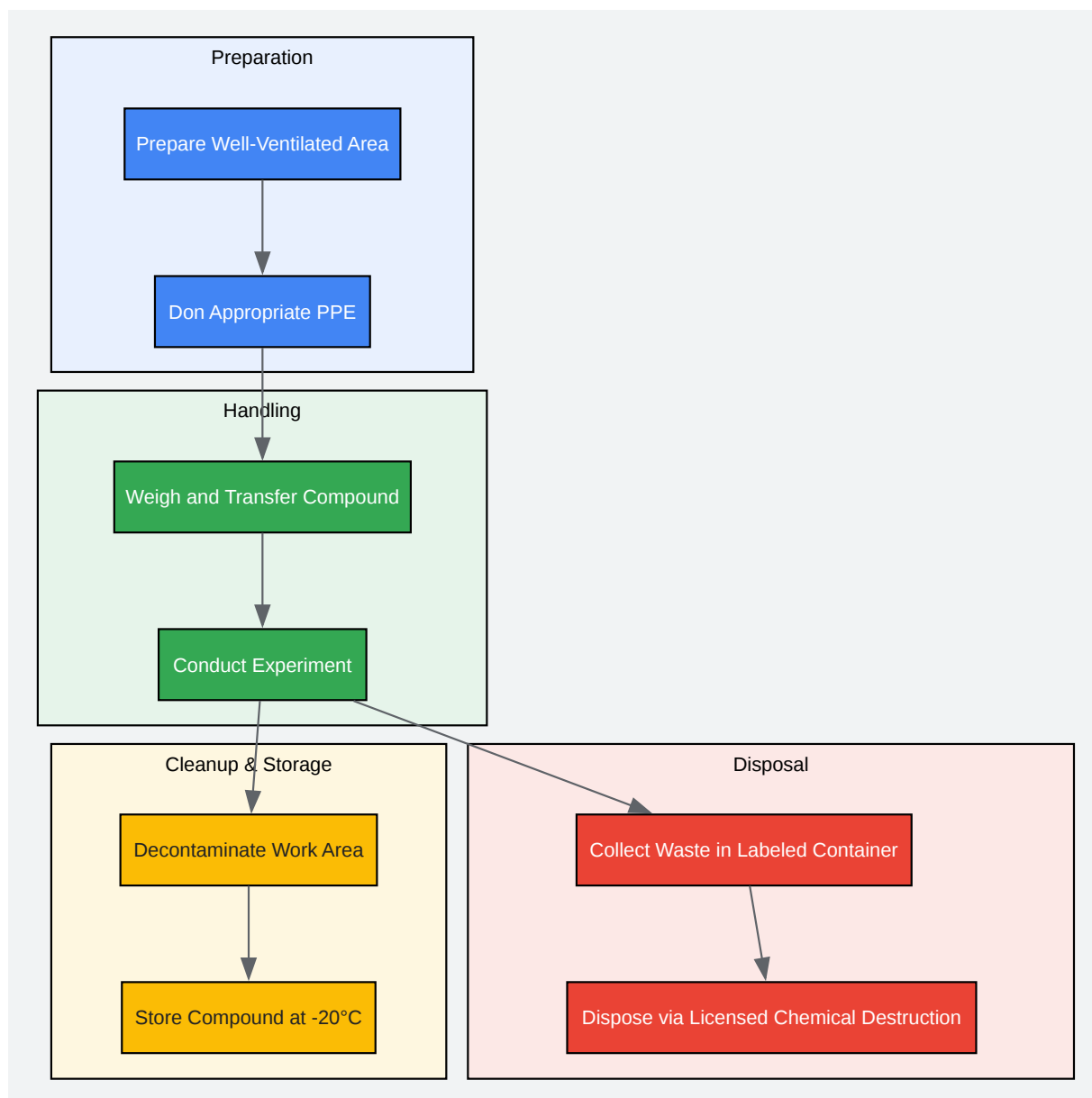
Discharge into the environment must be avoided.[3]

- Waste Collection: Collect waste material in suitable, closed containers.[3]
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not discharge to sewer systems.[3]

- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill.[3]

## Workflow and Logical Relationships

The following diagram outlines the safe handling workflow for **N-Methoxyanhydrovobasinediol**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **N-Methoxyanhydrovobasinediol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Methoxyanhydrovobasinediol | 125180-42-9 | AFA18042 [biosynth.com]
- 2. N-Methoxyanhydrovobasinediol - Immunomart [immunomart.com]
- 3. targetmol.com [targetmol.com]
- 4. hsa.ie [hsa.ie]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling N-Methoxyanhydrovobasinediol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180754#personal-protective-equipment-for-handling-n-methoxyanhydrovobasinediol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)